

# 1-Hydroxyguanidine Sulfate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 1-Hydroxyguanidine sulfate

Cat. No.: B15565091

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core basic properties of **1-Hydroxyguanidine sulfate**. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on data presentation, experimental methodologies, and mechanistic understanding.

## Chemical and Physical Properties

**1-Hydroxyguanidine sulfate** is a salt form of hydroxyguanidine, a derivative of guanidine. It is recognized for its potential as an antitumor and antiviral agent.<sup>[1][2][3]</sup> The compound's biological activity is primarily attributed to its ability to act as a nitric oxide (NO) donor upon enzymatic oxidation.

Table 1: General and Physical Properties of **1-Hydroxyguanidine Sulfate**

Property	Value	Source(s)
Chemical Name	1-Hydroxyguanidine sulfate	[4]
Synonyms	Hydroxyguanidine hemisulfate	[4]
CAS Number	6345-29-5	[4][5]
Molecular Formula	C <sub>2</sub> H <sub>12</sub> N <sub>6</sub> O <sub>6</sub> S	[4]
Molecular Weight	248.22 g/mol	[4]
Appearance	White crystalline powder	[2]
Melting Point	200 °C (decomposes)	[2]

Table 2: Solubility and pKa

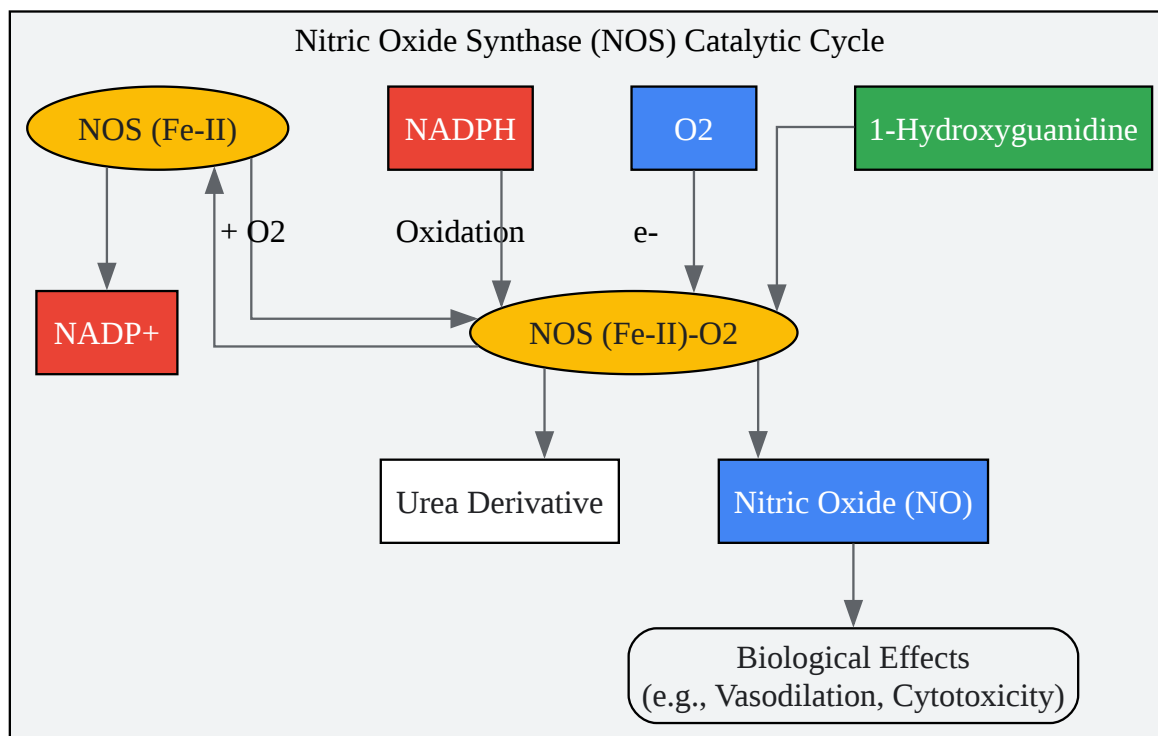
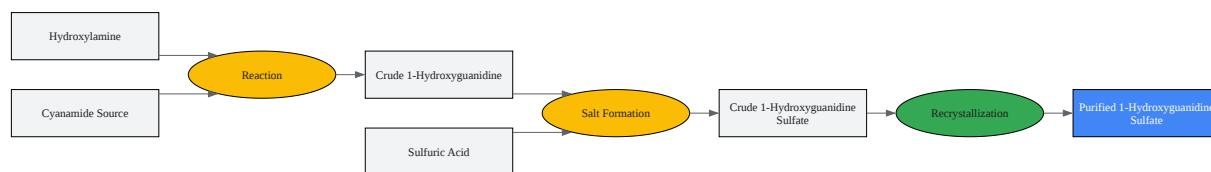
Property	Value	Source(s)
Solubility in Water	25 mg/mL	[5]
pKa (of N-hydroxyguanidinium)	~8.1	[6]

## Synthesis and Purification

While a specific, detailed protocol for the synthesis of **1-Hydroxyguanidine sulfate** is not readily available in the public domain, a general approach can be inferred from the synthesis of related compounds such as hydroxylamine and guanidine salts.

A plausible synthetic route involves the reaction of hydroxylamine with a cyanamide source, followed by salt formation with sulfuric acid. The crude product would then be purified, likely through recrystallization, to yield the final crystalline solid.

## General Synthetic Workflow



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